

# Application Notes and Protocols for Evaluating the Flame Retardancy of NOR116

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## Compound of Interest

Compound Name: NOR116

Cat. No.: B1143032

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These application notes provide a detailed overview of the test methods used to evaluate the flame retardancy of **NOR116**, a non-halogenated flame retardant. **NOR116** is a monomeric N-alkoxy hindered amine (NOR HAS) that functions as a flame retardant and UV stabilizer, particularly in polyolefin applications such as fibers, nonwovens, and films.<sup>[1][2][3][4][5]</sup> It is effective at low concentrations, typically between 0.5% and 1.5%.<sup>[4]</sup>

## Mechanism of Action

**NOR116** imparts flame retardancy primarily through a gas-phase radical scavenging mechanism. During combustion, the N-alkoxy amine bond in **NOR116** undergoes thermal decomposition, generating stable nitroxyl radicals. These radicals are highly effective at trapping and quenching the high-energy alkyl (R•) and peroxy (ROO•) radicals that propagate the combustion cycle in the gas phase. This interruption of the radical chain reaction suppresses the flame and reduces the rate of burning.<sup>[6][7][8][9]</sup>

## Quantitative Data Summary

The following table summarizes the flame retardancy performance of **NOR116** in polypropylene (PP) based on various standard test methods.

Polymer Matrix	NOR116 Concentration (%)	Other Additives	Test Method	Result	Reference
PP nonwoven (100 g/m <sup>2</sup> )	1	None	DIN 4102	B2 (Pass)	<a href="#">[10]</a> <a href="#">[11]</a>
PP nonwoven (100 g/m <sup>2</sup> )	1	None	UL 94	VTM-2	<a href="#">[10]</a> <a href="#">[11]</a>
PP nonwoven (100 g/m <sup>2</sup> )	1	None	Limiting Oxygen Index (LOI)	24.2%	<a href="#">[10]</a> <a href="#">[11]</a>
PP	0.5	24.5% Ammonium Polyphosphate/Pentaerythritol (APP/PER)	UL 94	V-0	<a href="#">[8]</a>
PP	0.5	24.5% Ammonium Polyphosphate/Pentaerythritol (APP/PER)	Limiting Oxygen Index (LOI)	35.0%	<a href="#">[8]</a>
PP	1.5	3.5% Cyclic Phosphonate (PCO-900), 1% Fumed Silica	Limiting Oxygen Index (LOI)	~25%	<a href="#">[12]</a>

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

### UL 94 Vertical Burning Test

This test evaluates the vertical burning characteristics of a plastic material. The V-0, V-1, and V-2 ratings indicate the ability of the material to extinguish after ignition.

#### Apparatus:

- UL 94 vertical burn test chamber
- Bunsen burner with a 20 mm high blue flame
- Timer
- Conditioning chamber (23°C, 50% relative humidity)
- Surgical cotton

#### Specimen Preparation:

- Prepare at least five specimens with nominal dimensions of 125 mm x 13 mm and a thickness not exceeding 13 mm.
- Condition the specimens for a minimum of 48 hours at 23°C and 50% relative humidity.

#### Procedure:

- Mount a specimen vertically in the test chamber.
- Place a layer of surgical cotton 300 mm below the lower edge of the specimen.
- Apply the Bunsen burner flame to the lower edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- As soon as the flaming ceases, immediately reapply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observe if any flaming drips ignite the cotton below.
- Repeat the test for the remaining specimens.

## Classification Criteria:

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens (t1 + t2 for all 5)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Burning drips igniting cotton	No	No	Yes
Burn to holding clamp	No	No	No

## Limiting Oxygen Index (LOI) Test (ASTM D2863)

The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

## Apparatus:

- LOI apparatus with a vertical glass chimney
- Oxygen and nitrogen gas cylinders with flow controllers
- Ignition source (e.g., propane torch)
- Timer

**Specimen Preparation:**

- Prepare at least five specimens of a size suitable for the apparatus (typically 70-150 mm long, 6.5 mm wide, and 3 mm thick).
- Condition the specimens as per the material specification.

**Procedure:**

- Place a specimen vertically in the glass chimney.
- Introduce a mixture of oxygen and nitrogen into the chimney at a specified flow rate.
- Ignite the top of the specimen with the ignition source.
- Observe the burning behavior of the specimen.
- Adjust the oxygen concentration in subsequent tests to determine the minimum concentration that supports combustion for a specified duration or extent of burning.
- The LOI is expressed as the volume percentage of oxygen in the mixture.

## **Federal Motor Vehicle Safety Standard (FMVSS) 302 Horizontal Burning Test**

This test is used to evaluate the horizontal burning rate of materials used in the occupant compartments of motor vehicles.[\[13\]](#)

**Apparatus:**

- Horizontal flammability test chamber
- Bunsen burner with a 38 mm high flame
- Specimen holder (U-shaped frame)
- Timer

**Specimen Preparation:**

- Prepare at least five specimens, each 102 mm x 356 mm, with a thickness not exceeding 13 mm.[\[14\]](#)[\[15\]](#)
- Condition the specimens for at least 24 hours at 21°C and 50% relative humidity.[\[16\]](#)

**Procedure:**

- Mount a specimen in the U-shaped holder.
- Place the holder in the test chamber.
- Apply the flame to the free end of the specimen for 15 seconds.[\[15\]](#)
- After 15 seconds, extinguish the flame.
- Measure the time it takes for the flame to travel a marked distance on the specimen.
- Calculate the burn rate in mm/minute.

**Classification Criteria:**

- The material is considered to have passed the test if the burn rate is less than 102 mm/minute.[\[14\]](#)[\[15\]](#)

## DIN 4102-B2 Flammability Test

This German standard is used to classify the fire behavior of building materials. The B2 classification is for "normally flammable" materials.

**Apparatus:**

- Vertical flame test apparatus as specified in DIN 50051
- Small flame ignition source

**Specimen Preparation:**

- Prepare specimens of the material to be tested.
- Condition the specimens in a standard climate (23°C, 50% relative humidity) for at least 48 hours.

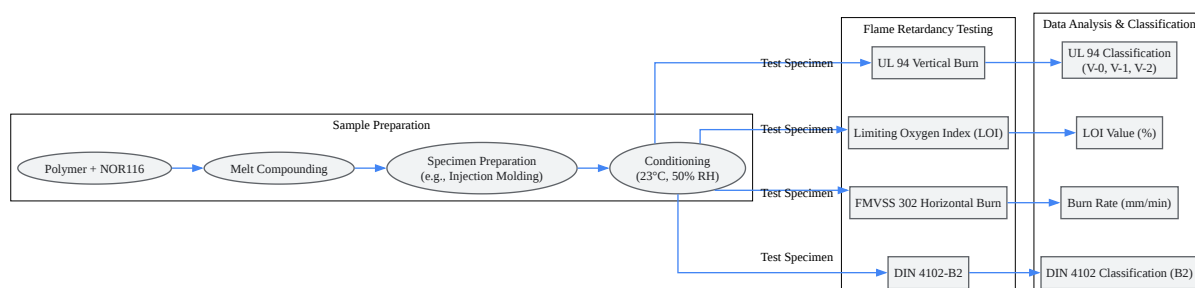
Procedure:

- Mount the specimen vertically in the test apparatus.
- Apply a small flame to the lower edge of the specimen for 15 seconds.
- Observe the flame height and the time it takes to reach a specific mark on the specimen holder.

Classification Criteria for B2:

- For a 15-second flame application, the flame tip must not reach the 150 mm reference mark within 20 seconds.

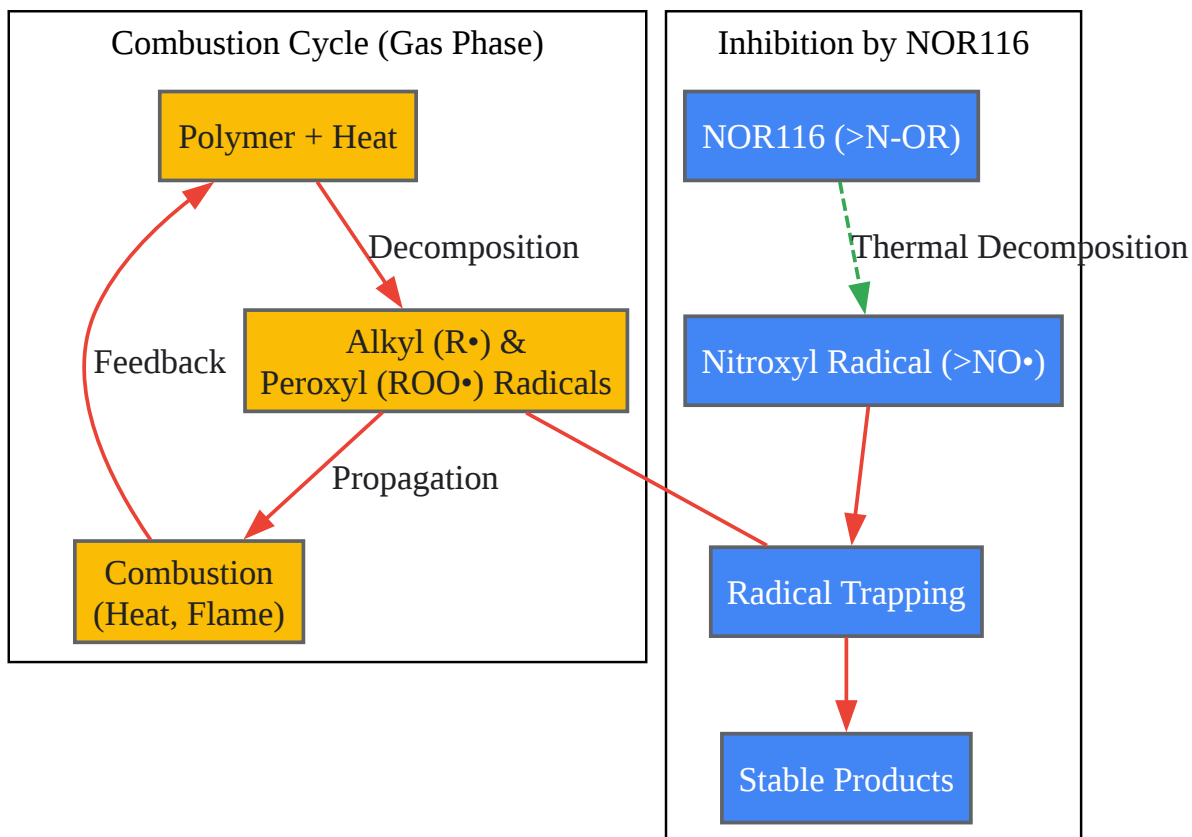
## Visualizations



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Experimental workflow for flame retardancy testing.





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**NOR116** radical scavenging mechanism.

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